

Diallyl phthalate health and safety data for laboratory handling

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An In-depth Technical Guide to the Health and Safety of **Diallyl Phthalate** for Laboratory Handling

For researchers, scientists, and drug development professionals, a thorough understanding of the health and safety aspects of all laboratory chemicals is paramount. This guide provides a comprehensive overview of the essential data and procedures for the safe handling of **diallyl phthalate** in a laboratory setting.

Chemical and Physical Properties

Diallyl phthalate is a colorless, oily liquid.[1] It is important to be aware of its physical characteristics to ensure proper handling and storage.



Property	Value	
CAS Number	131-17-9[2]	
Molecular Formula	C14H14O4[2]	
Molecular Weight	246.26 g/mol [3]	
Appearance	Colorless to pale-yellow oily liquid[4][5]	
Odor	Mild[1]	
Melting Point	-70 °C (-94 °F)[2][3]	
Boiling Point	158-165 °C at 4 Torr[2]	
Flash Point	166 °C (330.8 °F)[6]	
Specific Gravity	1.12 (Water = 1)[3]	
Vapor Density	8.3 (Air = 1)[3]	
Solubility	Insoluble in water; soluble in most organic liquids[1][3]	

GHS Hazard Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication. **Diallyl phthalate** is classified with the following hazards:



Hazard Class	Category	Hazard Statement	
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[7]	
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[7]	
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction[7]	
Hazardous to the Aquatic Environment, Acute	Category 1	H400: Very toxic to aquatic life	
Hazardous to the Aquatic Environment, Chronic	Category 1	H410: Very toxic to aquatic life with long lasting effects[7]	

Signal Word: Warning[8]

Hazard Pictograms:

- Health Hazard
- Exclamation Mark
- Environment

Toxicological Data

Understanding the toxicity of a substance is crucial for risk assessment. The following table summarizes the acute toxicity data for **diallyl phthalate**.

Test	Species	Route	Value
LD50	Rat	Oral	656 mg/kg[3]
LD50	Rabbit	Dermal	3300 mg/kg[3]
LC50	Rat	Inhalation	5200 mg/m³ (1 hour) [3]



Safe Handling and Storage

Adherence to proper handling and storage procedures is essential to minimize exposure and ensure a safe laboratory environment.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Avoid breathing vapors or mists.[9]
- Avoid contact with skin and eyes.[9]
- Wash hands thoroughly after handling.[9]
- Do not eat, drink, or smoke in the laboratory.

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[10]
- The substance may polymerize when heated or in the presence of a catalyst if not inhibited.

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is a critical line of defense against chemical exposure.

- Eye Protection: Wear chemical safety goggles or a face shield.[10]
- Hand Protection: Wear suitable chemical-resistant gloves.[10]
- Skin and Body Protection: Wear a lab coat and, if necessary, additional protective clothing to prevent skin contact.[10]



Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA-approved respirator.
 [10]

First-Aid Measures

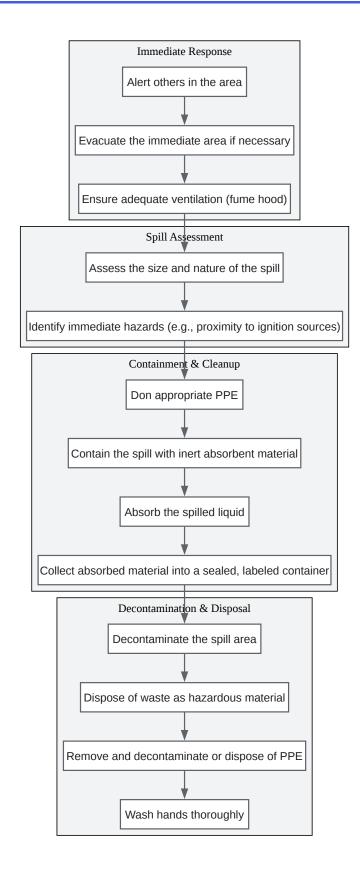
In the event of exposure, immediate and appropriate first-aid is crucial.

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- After Skin Contact: Immediately wash the affected area with soap and plenty of water.
 Remove contaminated clothing. If skin irritation or a rash occurs, get medical advice.
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention.
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.

Spill Response

A clear and practiced spill response plan is essential for mitigating the hazards of a chemical spill. The following workflow outlines the general procedure for a **diallyl phthalate** spill in a laboratory.





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Caption: Diallyl Phthalate Laboratory Spill Response Workflow.



Experimental Protocols: Toxicological Assessment Overview

While the full, detailed experimental protocols for the toxicological studies of **diallyl phthalate** are extensive, this section provides an overview of the methodologies for key assessments.

Acute Oral Toxicity (LD50):

- Principle: This study determines the median lethal dose (LD50) of a substance when administered orally. It provides a measure of the acute toxicity of the substance.
- General Methodology: A group of laboratory animals (commonly rats) is administered the
 substance by gavage in graded doses.[11] The animals are observed for a specified period
 (typically 14 days) for signs of toxicity and mortality. The LD50 is the statistically estimated
 dose that is expected to be lethal to 50% of the test animals.

Skin Sensitization:

- Principle: This test assesses the potential of a substance to cause an allergic skin reaction. A
 common method is the Local Lymph Node Assay (LLNA), referenced as OECD Test
 Guideline 429.
- General Methodology: The test substance is applied to the ears of mice for several
 consecutive days. The proliferation of lymphocytes in the lymph nodes draining the
 application site is measured. A significant increase in lymphocyte proliferation compared to a
 control group indicates that the substance is a skin sensitizer.

Environmental Hazards

Diallyl phthalate is classified as very toxic to aquatic life with long-lasting effects.[7] Therefore, it is imperative to prevent its release into the environment. All waste containing **diallyl phthalate** must be disposed of as hazardous waste in accordance with local, state, and federal regulations. Do not allow the substance to enter drains or waterways.



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